

Technical Guide: (2-Methyl-1,3-dioxolan-2-yl)acetate Derivatives

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Compound of Interest

Compound Name: (2-Methyl-1,3-dioxolan-2-yl)acetate

Cat. No.: B12347021

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Primary Compound: Ethyl **(2-methyl-1,3-dioxolan-2-yl)acetate** (CAS: 6413-10-1) Related Scaffold: 2-(2-Methyl-1,3-dioxolan-2-yl)acetic acid (CAS: 5735-97-7)[1]

Introduction & Core Utility

The **(2-methyl-1,3-dioxolan-2-yl)acetate** moiety represents a protected

-keto ester. By masking the ketone of acetoacetate as a 1,3-dioxolane (ketal), researchers can perform chemoselective transformations on the ester group—such as reduction, hydrolysis, or Grignard addition—without affecting the ketone. This orthogonality makes it a critical intermediate in the synthesis of polyfunctional pharmaceutical scaffolds, fragrances, and chiral synthons.

Key Chemical Identities

Compound	CAS Number	Molecular Weight	Role
Ethyl (2-methyl-1,3-dioxolan-2-yl)acetate	6413-10-1	174.19 g/mol	Primary Building Block / Fragrance
2-(2-Methyl-1,3-dioxolan-2-yl)acetic acid	5735-97-7	146.14 g/mol	Carboxylic Acid Scaffold
Methyl (2-methyl-1,3-dioxolan-2-yl)acetate	56446-60-7	160.17 g/mol	Methyl Ester Variant

Physicochemical Properties

The ethyl ester (Fructose) is the most characterized derivative. It is a lipophilic liquid with significant stability under basic conditions, but it is sensitive to aqueous acids.

Physical Data (Ethyl Ester)[6][7]

- Appearance: Colorless to pale yellow liquid.
- Odor: Fruity, apple-like, woody (commercial name: Fructose).[2][3]
- Boiling Point: 90–99 °C at reduced pressure (approx. 12 mmHg); ~230 °C at atm (extrapolated).
- Density: 1.082 g/mL at 25 °C.
- Refractive Index (): 1.431 – 1.435.[2]
- Solubility: Miscible with ethanol, propylene glycol, and organic solvents. Solubility in water is approx. 125 g/L (20 °C), higher than typical esters due to the hydrophilic dioxolane ring.
- LogP: ~0.8 (Lipophilic, suitable for membrane permeability studies).

Spectral Signatures (Diagnostic)[5]

- ¹H NMR (CDCl₃)

):

- 1.25 (t, 3H, ester CH₃)

)

- 1.45 (s, 3H, ketal CH₃)

)

- 2.65 (s, 2H,

-CH₂-

)

- 3.95–4.05 (m, 4H, dioxolane CH₂)

CH₂)

)

- 4.15 (q, 2H, ester CH₂)

)

- IR Spectrum:

- 1735 cm⁻¹

: Strong C=O stretch (ester).

- 1050–1200 cm⁻¹

: C-O-C stretching (dioxolane/ether).

- Absence: No ketone C=O stretch (typically ~1715 cm⁻¹

for acetoacetate), confirming successful protection.

Synthesis & Production

The standard synthesis involves the acid-catalyzed acetalization of ethyl acetoacetate with ethylene glycol. The removal of water is thermodynamic critical to drive the equilibrium forward.

Protocol 1: Synthesis of Ethyl (2-methyl-1,3-dioxolan-2-yl)acetate

Mechanism: Acid-catalyzed nucleophilic addition of diol to ketone, followed by cyclization.

Reagents:

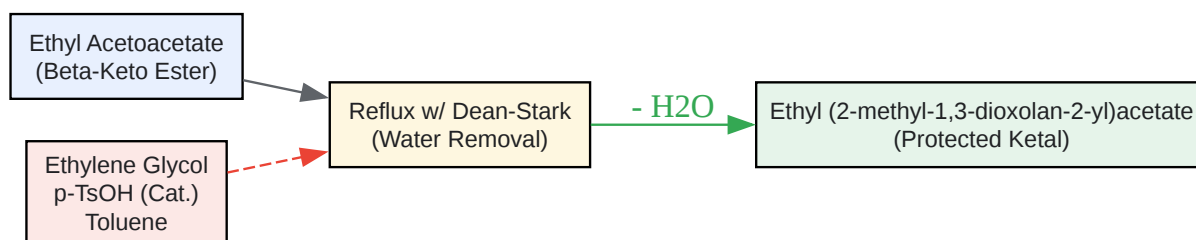
- Ethyl acetoacetate (1.0 eq)
- Ethylene glycol (1.2 – 1.5 eq)
- -Toluenesulfonic acid (
-TsOH) (0.01 – 0.05 eq)
- Solvent: Toluene or Benzene (for azeotropic water removal)

Step-by-Step Methodology:

- Setup: Equip a round-bottom flask with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charging: Add ethyl acetoacetate (e.g., 130 g, 1.0 mol), ethylene glycol (93 g, 1.5 mol), -TsOH (1.9 g, 10 mmol), and toluene (500 mL).
- Reflux: Heat the mixture to vigorous reflux. Water will separate in the Dean-Stark trap.^[2]
- Monitoring: Continue reflux until water evolution ceases (typically 4–6 hours). Theoretical water yield is 18 mL per mole.
- Workup: Cool the mixture to room temperature. Wash with saturated NaHCO₃ (2 x 100 mL) to neutralize the catalyst and remove unreacted acid. Wash with brine (100 mL).

- Purification: Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Distillation: Distill the residue under vacuum (bp $\sim 95^\circ\text{C}$ @ 12 mmHg) to obtain the pure ketal.

Visualizing the Synthesis Pathway:



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Caption: Acid-catalyzed ketalization of ethyl acetoacetate using a Dean-Stark apparatus.

Reactivity & Applications in Drug Design

The utility of this molecule lies in its divergent reactivity. The ketal group is stable to bases, nucleophiles, and reducing agents, allowing selective manipulation of the ester.

A. Chemoselective Reduction

The ester can be reduced to an alcohol or aldehyde without reducing the ketone (which is protected).

- Reagent: Lithium Aluminum Hydride (LAH) or DIBAL-H.
- Product: 2-(2-Methyl-1,3-dioxolan-2-yl)ethanol (Alcohol).^[4]
- Significance: This alcohol is a precursor to phosphonium salts (Wittig reagents) or can be converted to a halide for alkylation, effectively extending the carbon chain of a ketone.

B. Hydrolysis (Deprotection)

- Condition: Aqueous acid (e.g., HCl, AcOH/H₂O) or trans-acetalization (Acetone/-TsOH).
- Outcome: Removal of the dioxolane ring restores the ketone.
- Self-Validating Check: The disappearance of the NMR signal at 3.9-4.0 (dioxolane protons) indicates complete deprotection.

C. Alpha-Alkylation

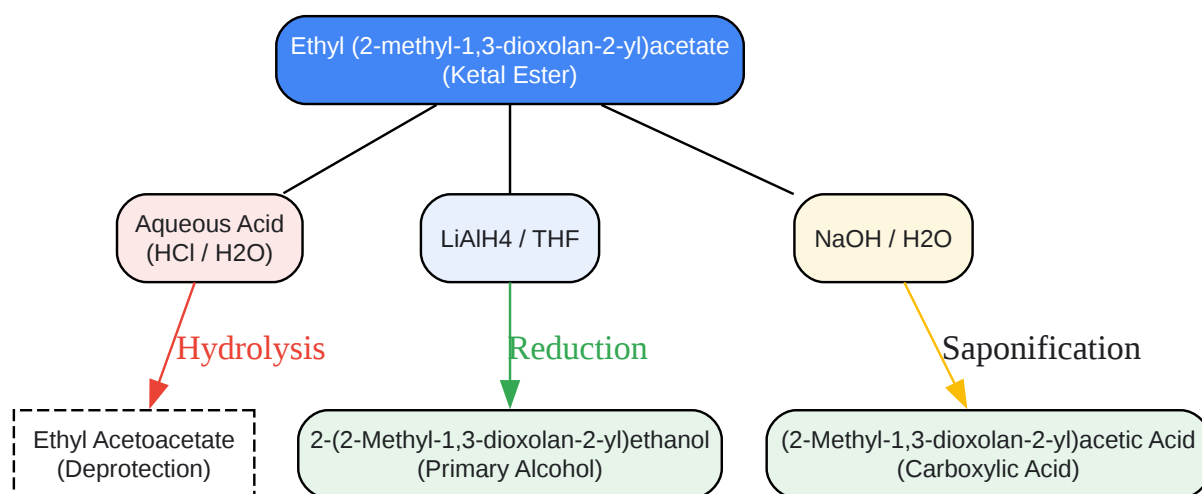
While the ketal is stable, the

α -protons (between the ketal and ester) are less acidic than in the parent acetoacetate. However, strong bases (LDA) can still generate the enolate for alkylation, though steric hindrance from the dioxolane ring may dictate stereochemistry.

Protocol 2: Chemoselective Reduction to Alcohol

- Preparation: Dissolve Ethyl **(2-methyl-1,3-dioxolan-2-yl)acetate** (10 mmol) in anhydrous THF (30 mL) under Argon.
- Reduction: Cool to 0 °C. Add LAH (0.5 eq, 5 mmol - Note: 0.5 mol LAH provides 2 mol hydride, sufficient for ester to alcohol) portion-wise.
- Reaction: Stir at 0 °C for 1 h, then warm to RT for 2 h.
- Quench: Careful Fieser workup (Water, 15% NaOH, Water).
- Result: 2-(2-Methyl-1,3-dioxolan-2-yl)ethanol.

Visualizing Reactivity Flow:



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Caption: Divergent synthetic pathways available from the protected ester scaffold.

Safety & Handling

- Hazards: Combustible liquid (Flash point ~93 °C).[2] May cause skin and eye irritation.[5][6]
- Storage: Store in a cool, dry place. The ketal is sensitive to moisture over long periods (slow hydrolysis). Store under inert gas if high purity is required for organometallic reactions.
- Toxicity: Generally low toxicity (used in fragrances), but should be handled as a standard laboratory chemical.

References

- PubChem. (2025).[1][6] 2-(2-Methyl-1,3-dioxolan-2-yl)acetic acid (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)

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Sources

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- [2. Fructose | 6413-10-1 \[chemicalbook.com\]](#)
- [3. Fructose - Wikipedia \[en.wikipedia.org\]](#)
- [4. lookchem.com \[lookchem.com\]](#)
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- [6. 2-\(2-Methyl-1,3-dioxolan-2-yl\)acetic acid | C6H10O4 | CID 560044 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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